

Commercial Availability and Technical Guide: Ethyl 2-chloro-5-methylisonicotinate

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Compound of Interest

Compound Name: Ethyl 2-chloro-5-methylisonicotinate

Cat. No.: B1332965

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Introduction

Ethyl 2-chloro-5-methylisonicotinate, with the CAS number 850080-86-3, is a substituted pyridine derivative of interest in medicinal chemistry and drug discovery as a key building block for more complex molecules. Its specific functionalization, featuring a chloro substituent at the 2-position, a methyl group at the 5-position, and an ethyl ester at the 4-position, makes it a versatile intermediate for the synthesis of a variety of heterocyclic compounds. This technical guide provides an in-depth overview of its commercial availability, key chemical properties, a representative synthesis protocol, and a proposed experimental workflow.

Commercial Availability and Suppliers

Ethyl 2-chloro-5-methylisonicotinate is commercially available from a range of chemical suppliers specializing in research and development chemicals, as well as bulk manufacturing. The purity of the commercially available compound is typically high, often stated as 98% or greater. Researchers can acquire this compound in various quantities, from grams to kilograms, to suit their specific needs.

Below is a table summarizing prominent suppliers of **Ethyl 2-chloro-5-methylisonicotinate**:

Supplier	Website	Notes
BLD Pharm	--INVALID-LINK--	Offers the compound and mentions the availability of analytical data such as NMR, HPLC, LC-MS, and UPLC.[1]
Sunway Pharm Ltd	Not available	Lists the product with its CAS number and basic chemical information.[2]
Leap Chem	--INVALID-LINK--	A supplier of a wide range of fine chemicals, including this isonicotinate derivative.
Molbase	--INVALID-LINK--	A platform listing several suppliers, with purity typically advertised as 98%.[3]
EvitaChem	--INVALID-LINK--	Lists the compound as in stock.[4]

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 2-chloro-5-methylisonicotinate** is provided in the table below. This data is compiled from various supplier and chemical database sources.

Property	Value	Source
CAS Number	850080-86-3	[5]
Molecular Formula	C ₉ H ₁₀ ClNO ₂	[2][6]
Molecular Weight	199.63 g/mol	[2][6]
Density	1.207 g/cm ³	[6]
Boiling Point	284 °C	[6]
Flash Point	126 °C	[6]
Appearance	Not specified (likely a solid or oil)	
Purity	Typically ≥ 98%	[3]

Synthesis of Ethyl 2-chloro-5-methylisonicotinate: A Representative Experimental Protocol

While a specific, detailed protocol for the synthesis of **Ethyl 2-chloro-5-methylisonicotinate** is not readily available in the public domain, a plausible and widely used method would be the Fischer esterification of the corresponding carboxylic acid, 2-chloro-5-methylisonicotinic acid. The following is a representative experimental protocol based on general esterification procedures.

Reaction:

2-chloro-5-methylisonicotinic acid + Ethanol $\xrightarrow{\text{H}_2\text{SO}_4}$ **Ethyl 2-chloro-5-methylisonicotinate** + Water

Materials:

- 2-chloro-5-methylisonicotinic acid (1.0 eq)
- Anhydrous ethanol (excess, as solvent)
- Concentrated sulfuric acid (catalytic amount, e.g., 0.1-0.2 eq)

- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Ethyl acetate (for extraction)
- Deionized water

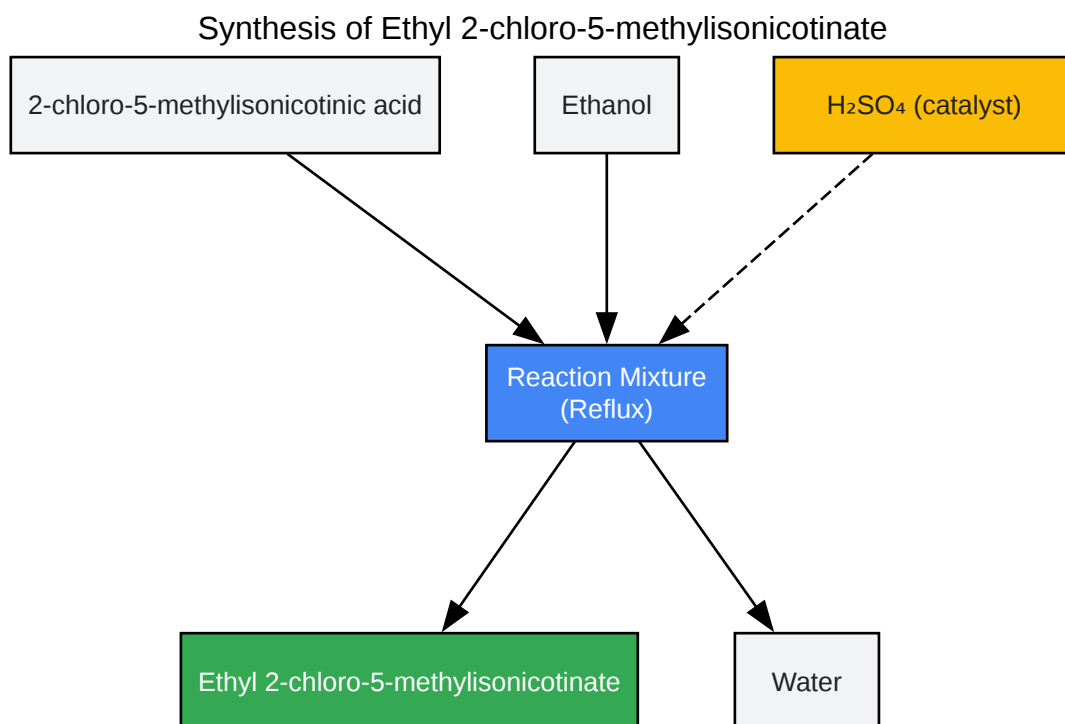
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 2-chloro-5-methylisonicotinic acid in anhydrous ethanol.
- **Acid Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the stirred suspension.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours (e.g., 4-12 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the excess ethanol under reduced pressure using a rotary evaporator.
 - Dissolve the residue in ethyl acetate.
 - Carefully wash the organic layer with a saturated solution of sodium bicarbonate to neutralize the acidic catalyst. Be cautious of CO₂ evolution.
 - Wash the organic layer sequentially with deionized water and brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the filtrate under reduced pressure to obtain the crude product.

- Purification: The crude **Ethyl 2-chloro-5-methylisonicotinate** can be purified by column chromatography on silica gel or by vacuum distillation to yield the final product.

Process Visualization

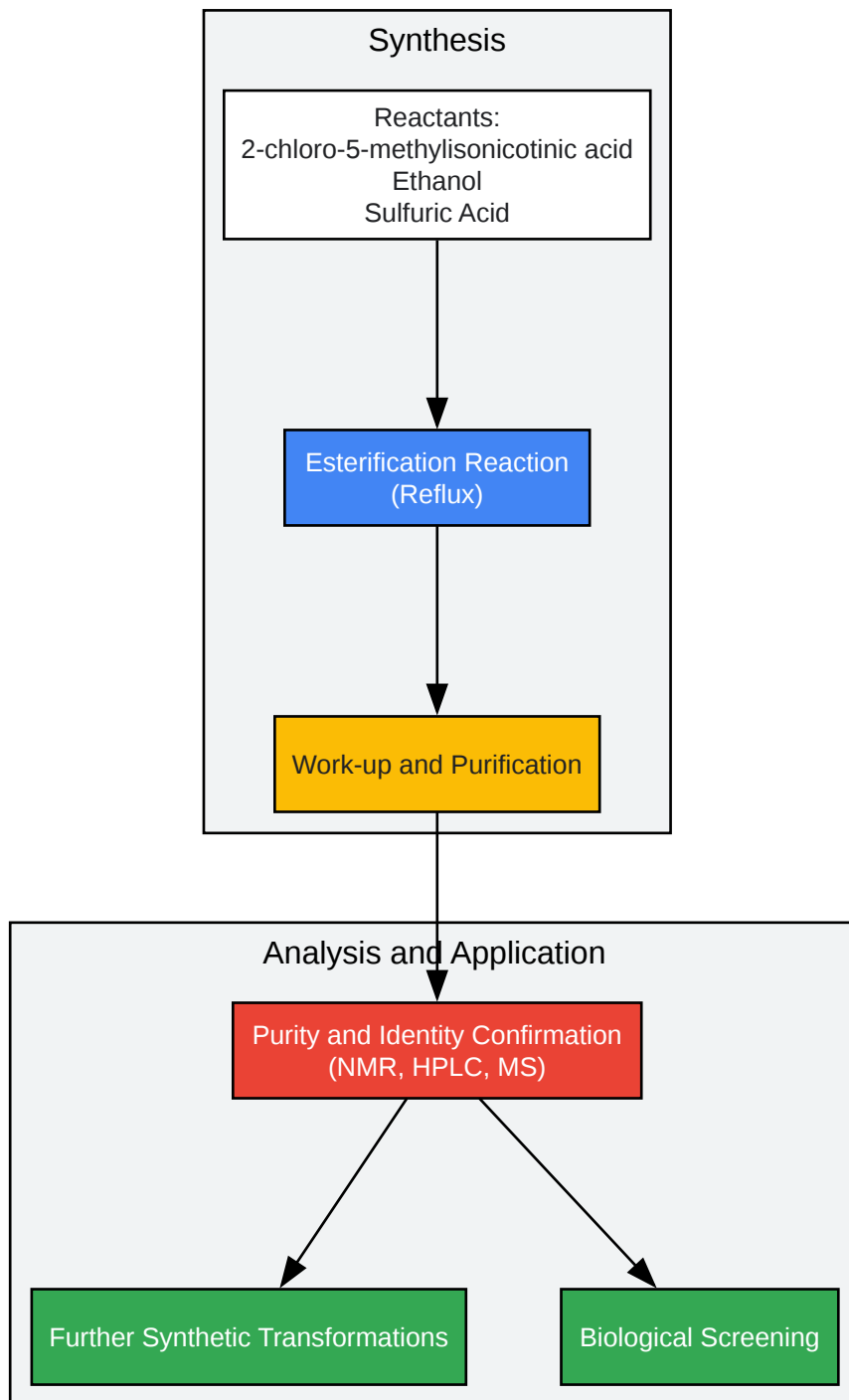
To further illustrate the synthesis and a general workflow for its application in research, the following diagrams are provided.



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Caption: Reaction scheme for the synthesis of **Ethyl 2-chloro-5-methylisonicotinate**.

Experimental Workflow: From Synthesis to Analysis



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Caption: A general experimental workflow from synthesis to downstream applications.

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References

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